

Application Note: Analytical Techniques for the Quantification of Disperse Red 50

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse red 50

Cat. No.: B1585171

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Audience: Researchers, scientists, and drug development professionals.

Abstract: **Disperse Red 50** is a single azo dye used in the textile industry for dyeing polyester and other synthetic fibers. Due to the potential for certain disperse dyes to be allergenic or carcinogenic, regulatory bodies have established restrictions on their presence in consumer products. Consequently, robust and sensitive analytical methods are required for the accurate quantification of **Disperse Red 50** in various matrices, including textiles and environmental water samples. This application note provides detailed protocols for the quantification of **Disperse Red 50** using High-Performance Liquid Chromatography (HPLC) with UV-Vis detection, Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), and UV-Vis Spectrophotometry. Additionally, a general protocol for electrochemical sensing is described.

Analytical Techniques Overview

The primary methods for the quantification of **Disperse Red 50** and other disperse dyes involve chromatographic separation followed by detection.

- **High-Performance Liquid Chromatography (HPLC):** This is a widely used technique that separates the dye from other components in a sample extract. Detection is typically performed using a Diode Array Detector (DAD) or a UV-Vis detector, which measures the absorbance of the dye at a specific wavelength.
- **Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS):** This method offers higher sensitivity and selectivity compared to HPLC-UV. After chromatographic separation,

the dye is ionized and detected by a mass spectrometer. The use of Multiple Reaction Monitoring (MRM) allows for highly specific and sensitive quantification, even in complex matrices.[1][2]

- **UV-Vis Spectrophotometry:** A simpler and more accessible technique, UV-Vis spectrophotometry can be used for the quantification of **Disperse Red 50** in solutions.[3] However, it is less suitable for complex mixtures without prior separation, as other compounds may absorb light at the same wavelength.
- **Electrochemical Sensing:** This technique relies on the intrinsic redox properties of the analyte.[4] Electrochemical sensors can offer rapid and sensitive detection, often with lower instrumentation costs compared to chromatographic methods.

Quantitative Data Summary

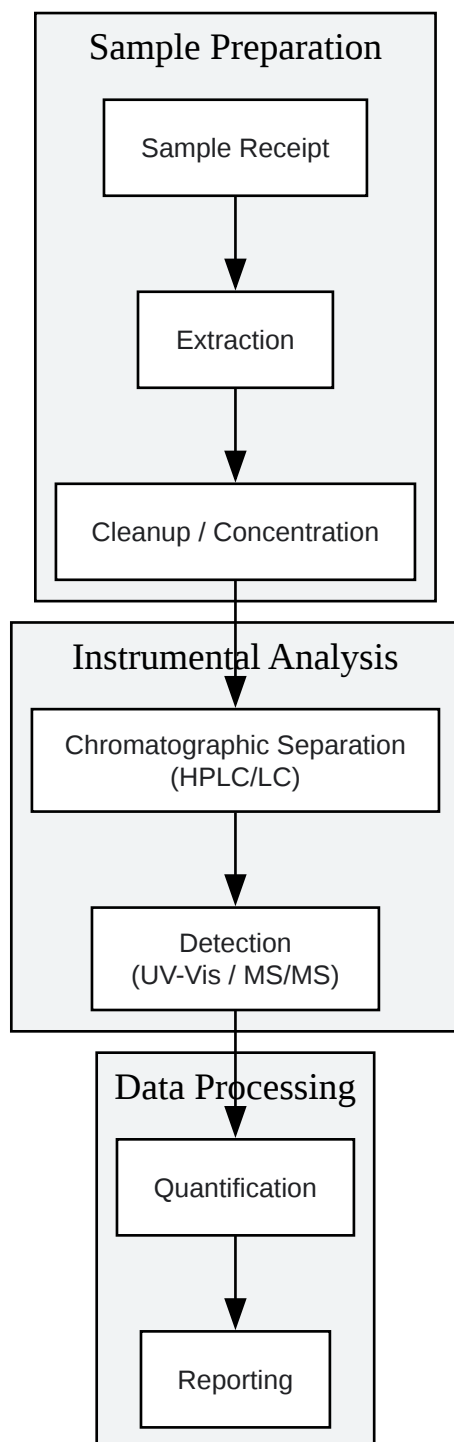
The following table summarizes quantitative performance data for the analysis of **Disperse Red 50** and similar disperse dyes using various analytical techniques. It is important to note that performance metrics can vary based on the specific instrumentation, sample matrix, and experimental conditions.

Analytical Technique	Analyte	Matrix	LOD	LOQ	Recovery (%)
LC-MS/MS	Group of 47 Dyes	Textiles	0.02–1.35 ng/mL	0.06–4.09 ng/mL	81.8–114.1
LC-ESI-MS/MS	Disperse Red 1	Water	~2.0 ng/L	~8.0 ng/L	>70
UV-Vis Spectrophotometry	Disperse Red 1	Purified Water	2.47×10^{-6} mol/L	8.22×10^{-6} mol/L	91.2–103
UV-Vis Spectrophotometry	Disperse Red 1	Tap/River Water	-	-	85.9–113

LOD: Limit of Detection; LOQ: Limit of Quantification.

Experimental Workflows and Logical Relationships

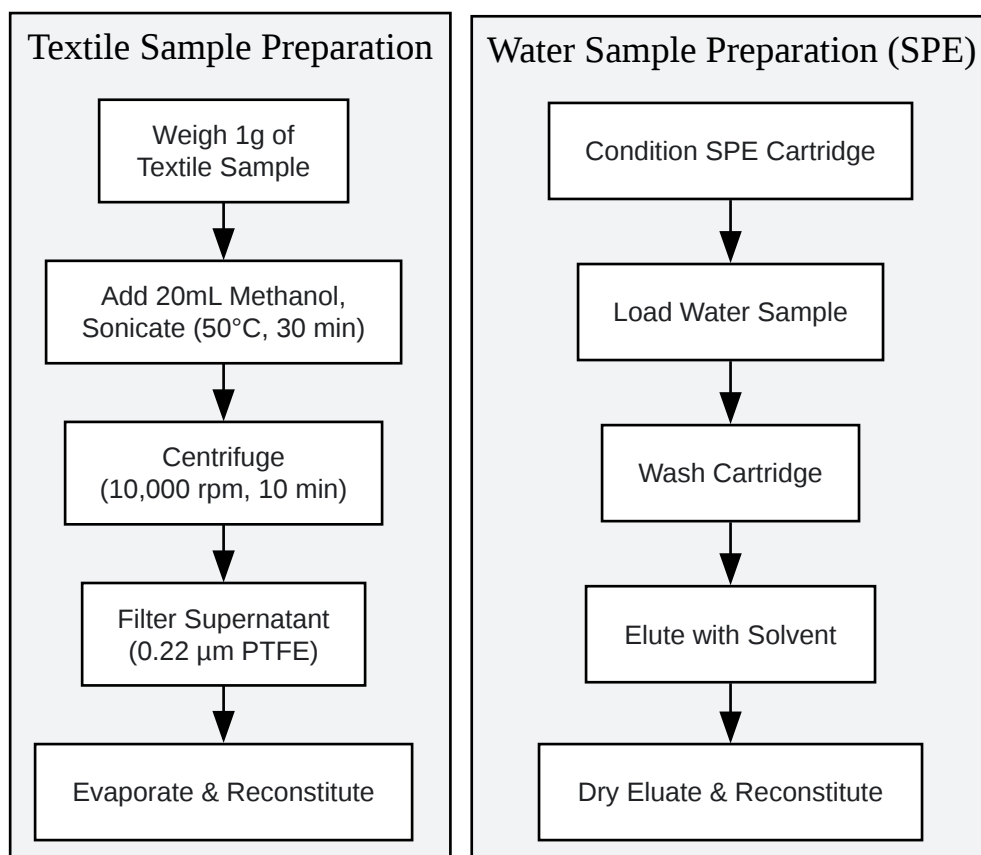
Overall Workflow for Disperse Red 50 Analysis



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Caption: General experimental workflow for the analysis of **Disperse Red 50**.

Sample Preparation Workflows



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